Application Note: Protocol for Dissolving CCK (26-31) Non-Sulfated Peptide

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Compound of Interest	
Compound Name:	*CCK (26-31) (non-sulfated)*
CAS No.:	*89911-64-8*
Cat. No.:	*B1496556*

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Part 1: Introduction & Molecule Profile[1]

Scope and Disambiguation

CRITICAL ALERT: This protocol specifically addresses the neuropeptide fragment CCK (26-31).[1]

- Do NOT confuse this with the "CCK-8 Cell Counting Kit" (WST-8 assay) used for cell viability.[1]
- Do NOT confuse this with bioactive CCK-8 (sulfated) (Asp-Tyr(SO3H)-Met-Gly-Trp-Met-Asp-Phe-NH2).[1]

The CCK (26-31) non-sulfated fragment is a truncated, less active metabolite often used as a negative control or in receptor binding specificity studies.[1] Its solubility profile differs significantly from the full-length sulfated hormone due to the lack of the highly acidic sulfate group and the C-terminal Asp-Phe tail.

Physicochemical Analysis

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To design a self-validating dissolution protocol, we must first analyze the amino acid sequence.

- Sequence: Asp-Tyr-Met-Gly-Trp-Met-NH_2 (Often N-acetylated: Ac-Asp-Tyr-Met-Gly-Trp-Met-NH_2)[1][2]
- Molecular Weight: ~843 Da (varies with salt/acetylation)[1]
- Hydrophobicity Profile: High.[1]
  - Methionine (Met) x2: Hydrophobic, highly prone to oxidation.[1]
  - Tryptophan (Trp): Hydrophobic, aromatic, prone to oxidation.[1]
  - Tyrosine (Tyr): Amphipathic, non-sulfated form is less soluble than sulfated.[1]
- Charge Profile:
  - Asp (26): Acidic (pKa ~3.9).[1]
  - Net Charge (pH 7.0): Likely -1 (if N-acetylated) or Zwitterionic (if free N-term).[1]

The Challenge: While the Aspartic acid residue provides some polarity, the core of the peptide (Met-Gly-Trp-Met) is highly hydrophobic and prone to aggregation in neutral water. Furthermore, the presence of two Methionines and one Tryptophan makes this peptide an "oxygen sponge," requiring strict anaerobic handling to prevent oxidation (+16 Da mass shift).[1]

Part 2: Solubility Strategy (The Logic)[1]

We employ a "Solubility Decision Tree" based on the peptide's hydropathy. Since the peptide is acidic (Asp) and hydrophobic (Met/Trp), acidic buffers (like 0.1% TFA) may suppress ionization of the Asp residue, leading to precipitation.[1] Therefore, Basic conditions or Organic solvents are required.[1][3]

Diagram 1: Solubility Decision Logic

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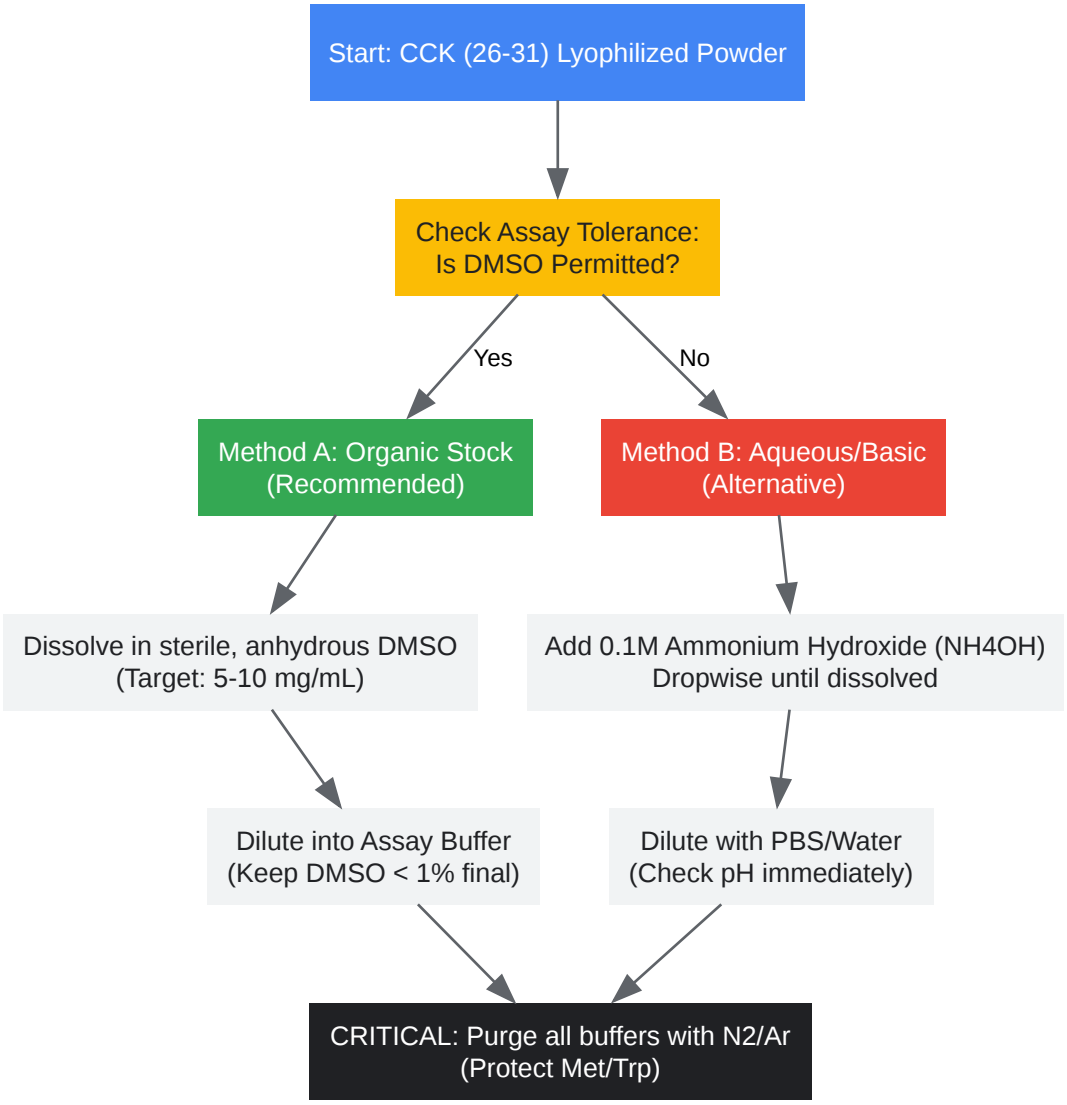

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Caption: Decision matrix for solubilizing CCK (26-31) based on assay constraints. Method A is preferred for stability.

Part 3: Detailed Protocols

Reagents & Equipment[1][4]

- Solvent: Dimethyl Sulfoxide (DMSO), anhydrous, sterile-filtered (Sigma-Aldrich or equivalent).[1]
- Alternative Solvent: Ammonium Hydroxide (NH_4OH), 10% stock solution.[1]

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- Buffer: PBS (pH 7.4), degassed.
- Gas: Nitrogen (N_2) or Argon (Ar) tank with a low-pressure regulator.[1]
- Vials: Amber glass or low-binding polypropylene (to prevent surface adsorption).[1]

Protocol A: The "Gold Standard" (DMSO Stock)

Best for long-term storage and high-concentration stocks.[1]

- Equilibration: Allow the peptide vial to warm to room temperature (20–25°C) for 30 minutes before opening. This prevents atmospheric moisture from condensing on the cold peptide (hygroscopicity).[1]
- Calculation: Calculate the volume of DMSO required to reach a stock concentration of 5–10 mg/mL.
  - Note: Do not attempt to make a dilute stock (e.g., 0.1 mg/mL) directly in DMSO; peptides are more stable at higher concentrations.[1]
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial.
- Agitation: Gently tap or swirl the vial. Do NOT vortex vigorously, as this introduces oxygen bubbles which attack the Methionine residues.
  - Observation: The solution should become clear and colorless immediately.
- Aliquot & Storage:
  - Flush the headspace of the vial with N_2 gas.
  - Aliquot into single-use volumes (e.g., 10–50 µL).
  - Store at -80°C. Stable for 6–12 months.

Protocol B: The "Organic-Free" Method (Ammonium Hydroxide)

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Use only if your assay (e.g., certain cell lines or in vivo models) cannot tolerate DMSO.[1]

- Preparation: Prepare a dilute 0.1 M NH_4OH solution.
- Titration: Add the NH_4OH solution dropwise to the peptide powder.
  - Target: Add just enough to wet and dissolve the peptide. The pH will spike to ~9–10, which deprotonates the Aspartic acid and solubilizes the hydrophobic core.
- Dilution: Immediately dilute with degassed PBS or water to the desired working concentration (e.g., 0.5 mg/mL).
  - Self-Correction: Check the pH.[4] If it is still >8.5, adjust carefully with dilute HCl, but do not go below pH 6.0, or the peptide may crash out.[1]
- Usage: Use immediately. Do not store aqueous solutions of Met-containing peptides for more than 24 hours, even at 4°C.

Part 4: Quality Control & Troubleshooting

Oxidation Verification (The "Canary" Check)

Because this peptide contains Met-Gly-Trp-Met, it is an oxidation indicator.[1] If your experimental results are inconsistent, run an LC-MS check.

Observation	Cause	Solution
Mass Shift +16 Da	Methionine Sulfoxide (Met → Met(O))	Eliminate oxygen; use fresh DMSO; purge buffers with Argon.[1]
Mass Shift +32 Da	Double Oxidation (Both Mets)	Severe oxidation.[1] Discard stock.
Precipitate in PBS	pH < 6.0 or Salting Out	Add 1-2 µL of NH_4OH to resolubilize; ensure pH is neutral/basic.
Yellow Discoloration	Trp Oxidation (Photo-oxidation)	Protect from light (Amber vials).[1]

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Diagram 2: Handling Workflow for Met-Rich Peptides



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Caption: Critical workflow to prevent Methionine oxidation during dissolution.

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